

Proper Disposal Procedures for 3-Mercapto-2-butanone-d3

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Compound of Interest

Compound Name: 3-Mercapto-2-butanone-d3

Cat. No.: B15136611

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This document provides essential safety and logistical information for the proper disposal of **3-Mercapto-2-butanone-d3**. The procedures outlined are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. This guidance is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Hazard Information

3-Mercapto-2-butanone-d3, like its non-deuterated counterpart, is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^{[1][2][3][4]} It is crucial to handle this compound in a well-ventilated area, away from heat, sparks, and open flames.^{[1][2]}

Hazard Summary:

Hazard Statement	Classification
Flammable liquid and vapor	Flammable Liquid 3
Causes skin irritation	Skin Irritant 2
Causes serious eye irritation	Eye Irritant 2A
May cause respiratory irritation	STOT SE 3

Key Physical and Chemical Properties:

Property	Value
Appearance	Colorless liquid
Odor	Characteristic, sulfurous
Boiling Point	50 °C / 122 °F
Flash Point	47 °C / 116.6 °F
Water Solubility	Low

Personal Protective Equipment (PPE)

Before handling or preparing **3-Mercapto-2-butanone-d3** for disposal, all personnel must be equipped with the appropriate personal protective equipment.

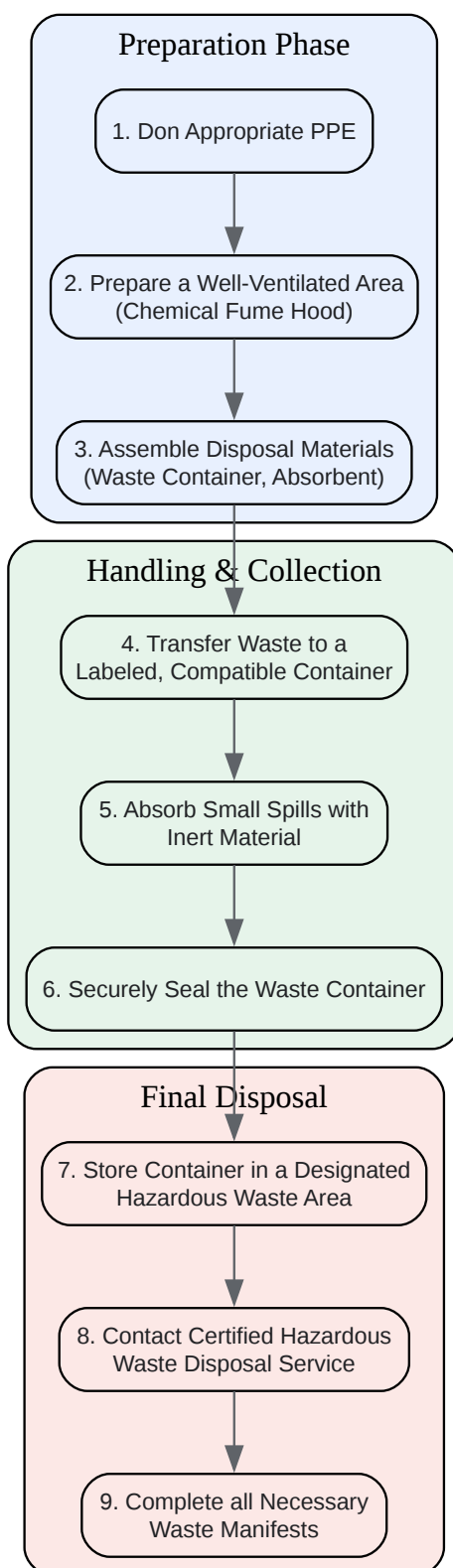
Required PPE:

Protection Type	Specification
Eye/Face	Safety glasses with side-shields or goggles, and a face shield.
Hand	Chemical-resistant gloves (e.g., Nitrile rubber).
Body	Lab coat, flame-retardant if possible.
Respiratory	Use in a chemical fume hood. If not available, a respirator with an appropriate vapor cartridge (e.g., type ABEK (EN14387) respirator filter) is necessary.

Step-by-Step Disposal Protocol

The disposal of **3-Mercapto-2-butanone-d3** must be carried out in a manner that ensures safety and adheres to all applicable local, state, and federal regulations.

Experimental Workflow for Disposal:



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Caption: Disposal workflow for **3-Mercapto-2-butanone-d3**.

Detailed Steps:

- Preparation:
 - Ensure all necessary PPE is worn correctly.
 - Conduct all handling and preparation for disposal within a certified chemical fume hood to avoid inhalation of vapors.
 - Obtain a designated, properly labeled hazardous waste container. The container must be compatible with organic solvents and clearly marked as "Hazardous Waste," "Flammable," and list the chemical contents.
- Waste Collection:
 - Carefully transfer any unused **3-Mercapto-2-butanone-d3** and any contaminated materials (e.g., pipette tips, absorbent pads) into the designated hazardous waste container.
 - Use non-sparking tools for all transfers to prevent ignition of flammable vapors.[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Avoid overfilling the container; a general rule is to not exceed 80% capacity.
- Spill Management:
 - In the event of a small spill, soak up the material with an inert absorbent material (e.g., vermiculite, dry sand).[\[1\]](#)[\[4\]](#)
 - Collect the contaminated absorbent and place it in the hazardous waste container.
 - For larger spills, evacuate the area and follow your institution's emergency procedures.
- Storage and Disposal:
 - Securely close the hazardous waste container and store it in a designated, well-ventilated, and cool hazardous waste accumulation area, away from sources of ignition.[\[2\]](#)

- The final disposal must be conducted through an approved and certified hazardous waste disposal facility.[1][4] Do not pour this chemical down the drain or mix it with non-hazardous waste.[1]
- Consult your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal, ensuring compliance with all local, regional, and national regulations.[4]

Emergency Procedures

Emergency Response Flowchart:

Caption: Emergency response for incidents involving **3-Mercapto-2-butanone-d3**.

First Aid Measures:

- Skin Contact: Immediately remove contaminated clothing and rinse the affected skin area with plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention.[4]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.[2][4]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If the person feels unwell, call a poison center or doctor.[4]
- Fire: Use alcohol-resistant foam, carbon dioxide, or dry powder to extinguish.[2] A water jet should not be used as it may spread the fire.[2] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[4]

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- To cite this document: BenchChem. [Proper Disposal Procedures for 3-Mercapto-2-butanone-d3]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15136611/docs#proper-disposal-procedures-for-3-mercapto-2-butanone-d3>]

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